

Safe Disposal of 2-Chloronicotinoyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloronicotinoyl chloride

Cat. No.: B127935

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of reactive chemical reagents is a cornerstone of laboratory safety and operational excellence. This document provides a detailed, step-by-step guide for the safe disposal of **2-Chloronicotinoyl chloride**, a corrosive and water-reactive compound. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment.

Immediate Safety and Hazard Information

2-Chloronicotinoyl chloride is a corrosive solid that reacts violently with water, liberating toxic hydrogen chloride gas.^[1] It can cause severe skin burns and eye damage.^{[1][2]} Therefore, all handling and disposal operations must be conducted within a certified chemical fume hood, and appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile rubber), and chemical splash goggles with a face shield, must be worn.^{[1][3]} ^[4] An emergency eyewash station and safety shower must be readily accessible.^{[1][3]}

Quantitative Safety Data

The following table summarizes key quantitative data for **2-Chloronicotinoyl chloride**, essential for its safe handling and disposal.

Property	Value	Source
CAS Number	49609-84-9	[1][5][6]
Molecular Formula	C ₆ H ₃ Cl ₂ NO	[6][7]
Molecular Weight	176.00 g/mol	[2][6]
Melting Point	38 - 39 °C / 100.4 - 102.2 °F	[1][3]
Boiling Point	89 - 91 °C / 192.2 - 195.8 °F @ 1 mmHg	[1][3]
Flash Point	> 110 °C / > 230 °F	[1][3]
Incompatibilities	Water, strong oxidizing agents, strong acids, alcohols, amines, bases, metals.[1][3][8]	

Disposal Protocol: Neutralization of 2-Chloronicotinoyl Chloride

The recommended method for the disposal of small quantities of **2-Chloronicotinoyl chloride** is through a controlled neutralization reaction. This procedure converts the reactive acyl chloride into the significantly less hazardous sodium 2-chloronicotinate.

Experimental Protocol for Neutralization

Materials:

- **2-Chloronicotinoyl chloride** waste
- Sodium bicarbonate (NaHCO₃) or Sodium Carbonate (Na₂CO₃)
- Water (H₂O)
- Large beaker or flask (at least 10 times the volume of the quenching solution)
- Stir bar and magnetic stir plate

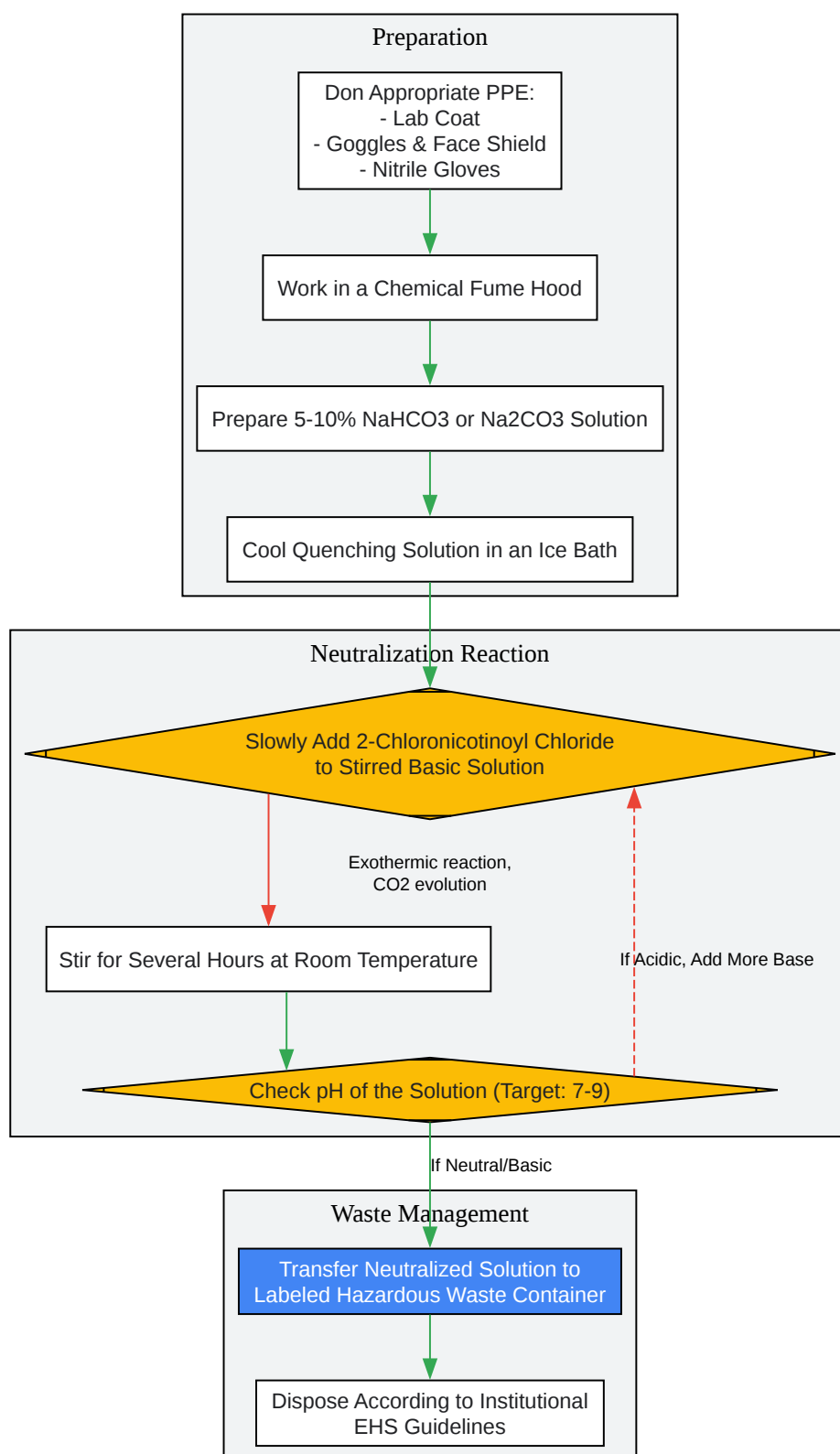
- Ice bath
- pH paper or pH meter
- Appropriate hazardous waste container

Procedure:

- **Preparation of Quenching Solution:** In a chemical fume hood, prepare a 5-10% aqueous solution of sodium bicarbonate or sodium carbonate in a large beaker or flask equipped with a stir bar. The volume of this solution should be at least 10 times the volume of the **2-Chloronicotinoyl chloride** to be quenched.
- **Cooling:** Place the beaker containing the quenching solution in an ice bath and allow it to cool while stirring. This will help to control the exothermic reaction.
- **Slow Addition:** Very slowly and carefully, add the **2-Chloronicotinoyl chloride** waste to the cold, stirred basic solution. Caution: This reaction is exothermic and will release carbon dioxide and hydrogen chloride gas. A slow, dropwise addition for liquids or small portions for solids is crucial to control the rate of reaction and prevent foaming and splashing.
- **Reaction Monitoring:** Continue stirring the mixture for several hours after the addition is complete to ensure the complete hydrolysis and neutralization of the acyl chloride.
- **pH Verification:** Once the reaction has subsided and the mixture has returned to room temperature, check the pH of the solution to ensure it is neutral or slightly basic (pH 7-9). If the solution is still acidic, add more sodium bicarbonate or sodium carbonate solution until the desired pH is reached.
- **Waste Collection:** The neutralized aqueous waste should be transferred to a properly labeled hazardous waste container for disposal according to your institution's environmental health and safety (EHS) guidelines.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Chloronicotinoyl chloride**.



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Caption: Logical workflow for the safe disposal of **2-Chloronicotinoyl chloride**.

By following these detailed procedures, laboratory personnel can ensure the safe and compliant disposal of **2-Chloronicotinoyl chloride**, contributing to a secure and efficient research environment.

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